

# basic chemical and physical properties of (+)-Sparteine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Sparteine

Cat. No.: B3050453

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **(+)-Sparteine**

## Introduction

**(+)-Sparteine**, also known as Pachycarpine, is a quinolizidine alkaloid, a class of natural products found in various plants, including those of the Fabaceae family.<sup>[1]</sup> It is the dextrorotatory enantiomer of sparteine. This compound has garnered significant interest in the scientific community, particularly for its role as a chiral ligand in asymmetric synthesis, where it is used to induce stereoselectivity in reactions involving organolithium reagents.<sup>[1][2]</sup> Additionally, **(+)-Sparteine** exhibits biological activity as a class 1a antiarrhythmic agent by acting as a sodium channel blocker and as a ganglionic blocking agent through competitive inhibition of nicotinic acetylcholine receptors.<sup>[2][3]</sup> This guide provides a detailed overview of its fundamental chemical and physical properties, experimental protocols for their determination, and visualizations of its application and analysis.

## Chemical and Physical Properties

The core physicochemical data for **(+)-Sparteine** are summarized in the table below. It is often supplied as a neat liquid, suggesting a melting point close to or below ambient temperature.<sup>[1][4]</sup>

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>26</sub> N <sub>2</sub> [1][2][4][5]
Molecular Weight	234.38 g/mol [2][5][6]
Appearance	Neat liquid[1][4]; Colorless to light orange/yellow clear liquid[7]
Melting Point	201 °C[2]
Boiling Point	174 °C at 8 mmHg[2][7]; 325 °C[6]
Density	1.020 g/cm <sup>3</sup> [2]; 1.08 g/cm <sup>3</sup> [3]
Optical Rotation	[α] <sub>D</sub> +17.0 ± 1.5° (c=1 in ethanol)[2]; [α] <sub>D</sub> +21.3 (c=1.7 in ethanol); +18° (c=1 in ethanol) [7]
pKa	pK <sub>1</sub> : 2.24; pK <sub>2</sub> : 9.46 (at 20 °C)
Refractive Index	n <sub>20/D</sub> 1.53[7]
Solubility	Ethanol: ~20 mg/mL[1][4] DMSO: ~33 mg/mL[1][4] Dimethylformamide (DMF): ~11 mg/mL[1][4] Water: 3 mg/mL[2], ~2.86 mg/mL[3] PBS (pH 7.2): ~2 mg/mL[1][4]
CAS Number	492-08-0[1][2][3][4][5]

## Key Applications and Experimental Workflows

**(+)-Sparteine** is prominently used as a chiral ligand in asymmetric synthesis to control the stereochemical outcome of reactions. A primary example is the stereoselective deprotonation of prochiral substrates using organolithium reagents.

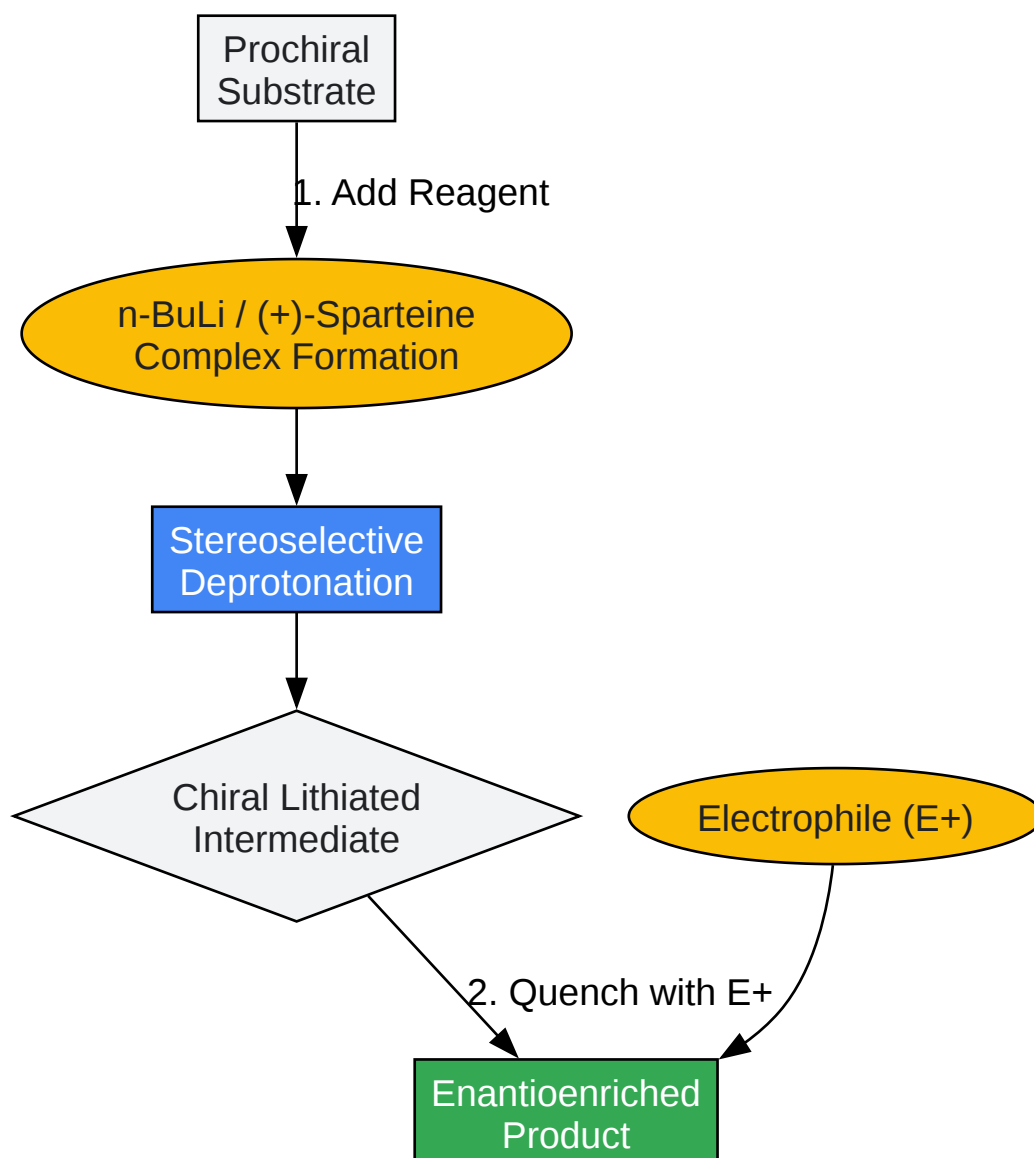


Diagram 1: Use of (+)-Sparteine in Asymmetric Deprotonation

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Caption: Workflow for **(+)-Sparteine**-mediated asymmetric deprotonation.

The determination of optical rotation is a critical experiment to confirm the enantiomeric purity of **(+)-Sparteine**. The general workflow for this measurement using a polarimeter is outlined below.

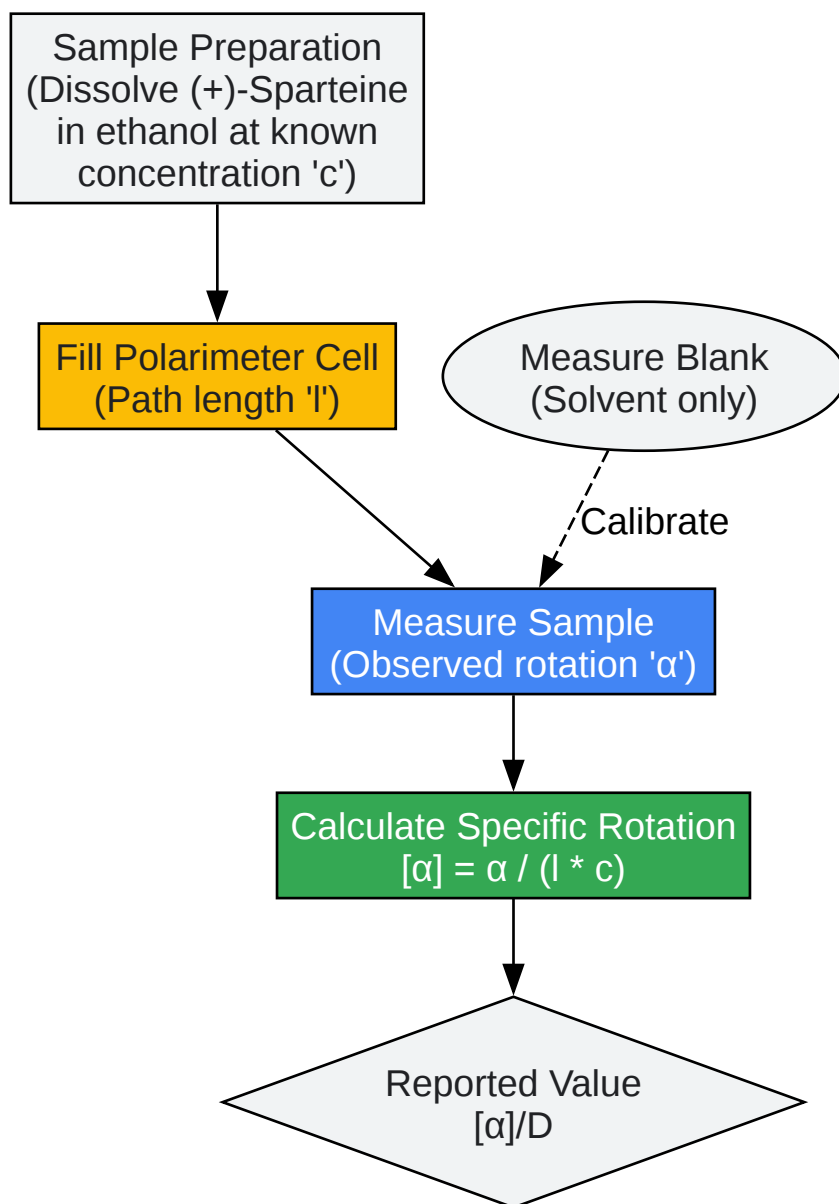


Diagram 2: Workflow for Optical Rotation Measurement

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)